

Synthesis of Clemizole Hydrochloride for Research Applications: Application Notes and Protocols

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Compound of Interest

Compound Name: Clemizole

Cat. No.: B1669166

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Abstract

Clemizole hydrochloride is a first-generation antihistamine that has garnered renewed interest in the scientific community for its potential therapeutic applications beyond its original indication. Notably, it has been investigated as an antiviral agent, particularly against Hepatitis C virus (HCV), and as a potential treatment for rare neurological disorders such as Dravet syndrome.[1][2] Its mechanism of action primarily involves the antagonism of the H1 histamine receptor.[3] This document provides detailed application notes and experimental protocols for the synthesis of **Clemizole** hydrochloride for research purposes, enabling the production of this compound for further investigation into its pharmacological properties and potential therapeutic uses.

Introduction

Clemizole, with the chemical name 1-[(4-chlorophenyl)methyl]-2-(pyrrolidin-1-ylmethyl)-1H-benzimidazole, is a member of the benzimidazole class of compounds.[4][5] While historically used as an antihistamine for allergies, recent research has unveiled its broader biological activity.[5] Studies have shown that **Clemizole** can inhibit the replication of the Hepatitis C virus by targeting the viral protein NS4B. Furthermore, it has demonstrated anticonvulsant effects in preclinical models of Dravet syndrome, a severe form of epilepsy, by modulating serotonin

receptors.[1][6] These findings underscore the importance of having reliable methods for the synthesis of **Clemizole** hydrochloride to support ongoing research and drug development efforts. This protocol details a well-established synthetic route, starting from readily available precursors.

Data Presentation

Physicochemical Properties of Clemizole Hydrochloride

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₁ Cl ₂ N ₃	[6]
Molecular Weight	362.3 g/mol	[6]
Appearance	Crystalline solid	[3]
Melting Point	239-241 °C	
Solubility	Soluble in DMSO and ethanol. [3]	[3]

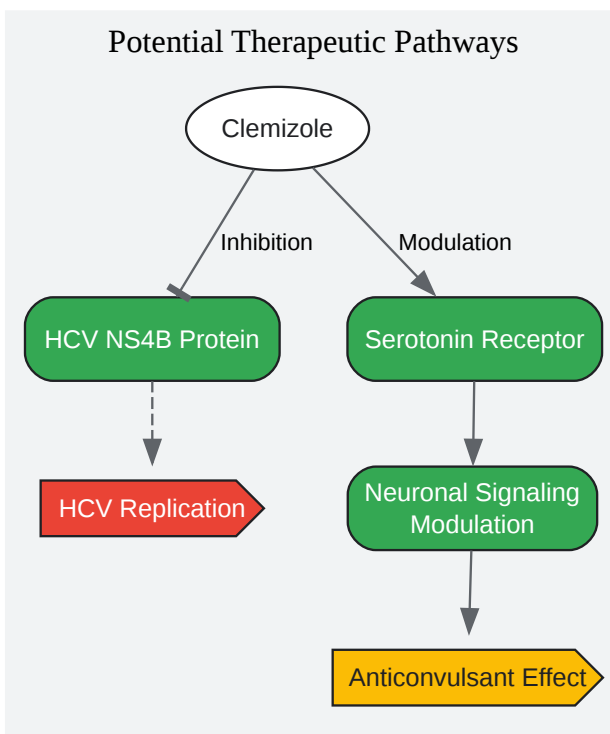
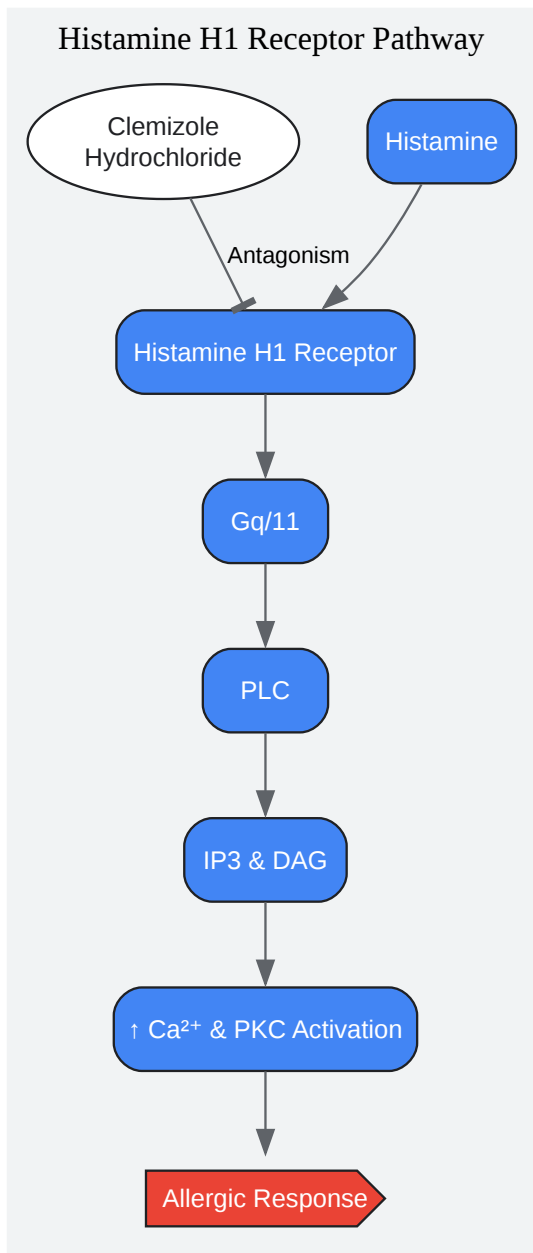
Characterization Data of Clemizole

Analysis	Data
¹ H NMR	Spectral data available.[2]
IR	Spectral data available.
Mass Spec	m/z: 325.13 (M+) for Clemizole free base.[1]

Experimental Protocols

The synthesis of **Clemizole** hydrochloride can be achieved through a multi-step process starting from o-phenylenediamine. The overall synthetic scheme is outlined below, followed by detailed protocols for each step.

Overall Synthesis Workflow



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